

# Technical Guide: 2-(4-Methylphenoxy)acetohydrazide

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## Compound of Interest

Compound Name: 2-(4-Methylphenoxy)acetohydrazide

Cat. No.: B1331712

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CAS Number: 36304-39-9

This technical guide provides an in-depth overview of **2-(4-Methylphenoxy)acetohydrazide**, a hydrazide derivative of potential interest to researchers and professionals in drug development and chemical synthesis. This document outlines its physicochemical properties, crystallographic data, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic workflow.

## Physicochemical and Crystallographic Data

The fundamental properties of **2-(4-Methylphenoxy)acetohydrazide** are summarized in the tables below, offering a clear comparison of its key quantitative data.

Table 1: General Physicochemical Properties

Property	Value
CAS Number	36304-39-9
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	180.21 g/mol <a href="#">[1]</a>
Appearance	Colourless needle-shaped crystals <a href="#">[1]</a>
Melting Point	411-413 K <a href="#">[1]</a>

Table 2: Crystallographic Data[\[1\]](#)

Parameter	Value
Crystal System	Monoclinic
a	6.3833 (2) Å
b	4.0755 (1) Å
c	35.9741 (12) Å
β	90.018 (2)°
Volume	935.87 (5) Å <sup>3</sup>
Z	4
Radiation	Mo Kα
Absorption Coefficient (μ)	0.09 mm <sup>-1</sup>
Temperature (T)	296 K

## Synthesis Protocol

Hydrazides, including **2-(4-Methylphenoxy)acetohydrazide**, are commonly prepared through the hydrazinolysis of their corresponding esters using hydrazine hydrate.[\[1\]](#)

## Experimental Methodology

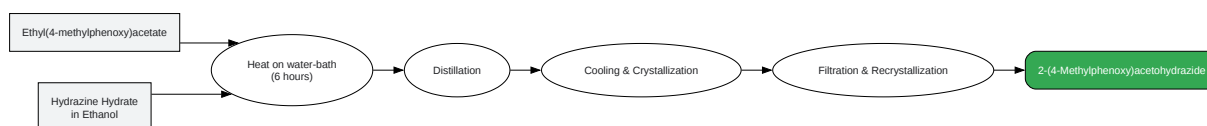
The synthesis of **2-(4-Methylphenoxy)acetohydrazide** is achieved through the following procedure:[1]

- **Reaction Setup:** A mixture of ethyl(4-methylphenoxy)acetate (1.94 g, 0.01 mol) and hydrazine hydrate (99%, 0.02 mol) is prepared in 15 ml of ethanol.
- **Heating:** The reaction mixture is heated on a water-bath for a duration of 6 hours.
- **Solvent Removal:** Following the heating period, excess ethanol is removed from the mixture via distillation.
- **Crystallization:** As the solution cools, colorless, needle-shaped crystals of **2-(4-Methylphenoxy)acetohydrazide** will begin to form.
- **Isolation and Purification:** The crystals are collected by filtration and can be further purified by recrystallization from ethanol.

This method yielded a product of 1.2 g (67.0% yield).[1]

## Synthetic Workflow

The logical relationship of the synthesis process is illustrated in the following diagram.



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Caption: Synthesis workflow for **2-(4-Methylphenoxy)acetohydrazide**.

## Biological Significance

While a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticonvulsant properties, has been reported for hydrazide derivatives in general, specific signaling pathways and detailed pharmacological activities for **2-(4-**

**Methylphenoxy)acetohydrazide** are not extensively detailed in the reviewed literature.[1]

Further research is required to elucidate the specific biological functions and potential therapeutic applications of this compound.

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## References

- 1. 2-(4-Methylphenoxy)acetohydrazide - PMC [pmc.ncbi.nlm.nih.gov]
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